

Application Notes and Protocols for BC11-38

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Compound of Interest

Compound Name: BC11-38

Cat. No.: B15573512

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Introduction

BC11-38 is a potent and selective inhibitor of phosphodiesterase 11 (PDE11).^{[1][2]} Its selectivity is notable, with an IC₅₀ value of 0.28 μ M for PDE11, while IC₅₀ values for other phosphodiesterases (PDE1-10) are greater than 100 μ M.^[2] By inhibiting PDE11, **BC11-38** prevents the degradation of cyclic adenosine monophosphate (cAMP), leading to elevated intracellular cAMP levels. This increase in cAMP subsequently activates Protein Kinase A (PKA), which in turn mediates downstream cellular processes, including the production of cortisol in adrenocortical cells.^{[2][3]} These characteristics make **BC11-38** a valuable tool for studying the physiological and pathological roles of the PDE11 enzyme and the cAMP signaling pathway.

Physicochemical Properties and Solubility

Quantitative data regarding the solubility and key properties of **BC11-38** are summarized in the table below for easy reference.

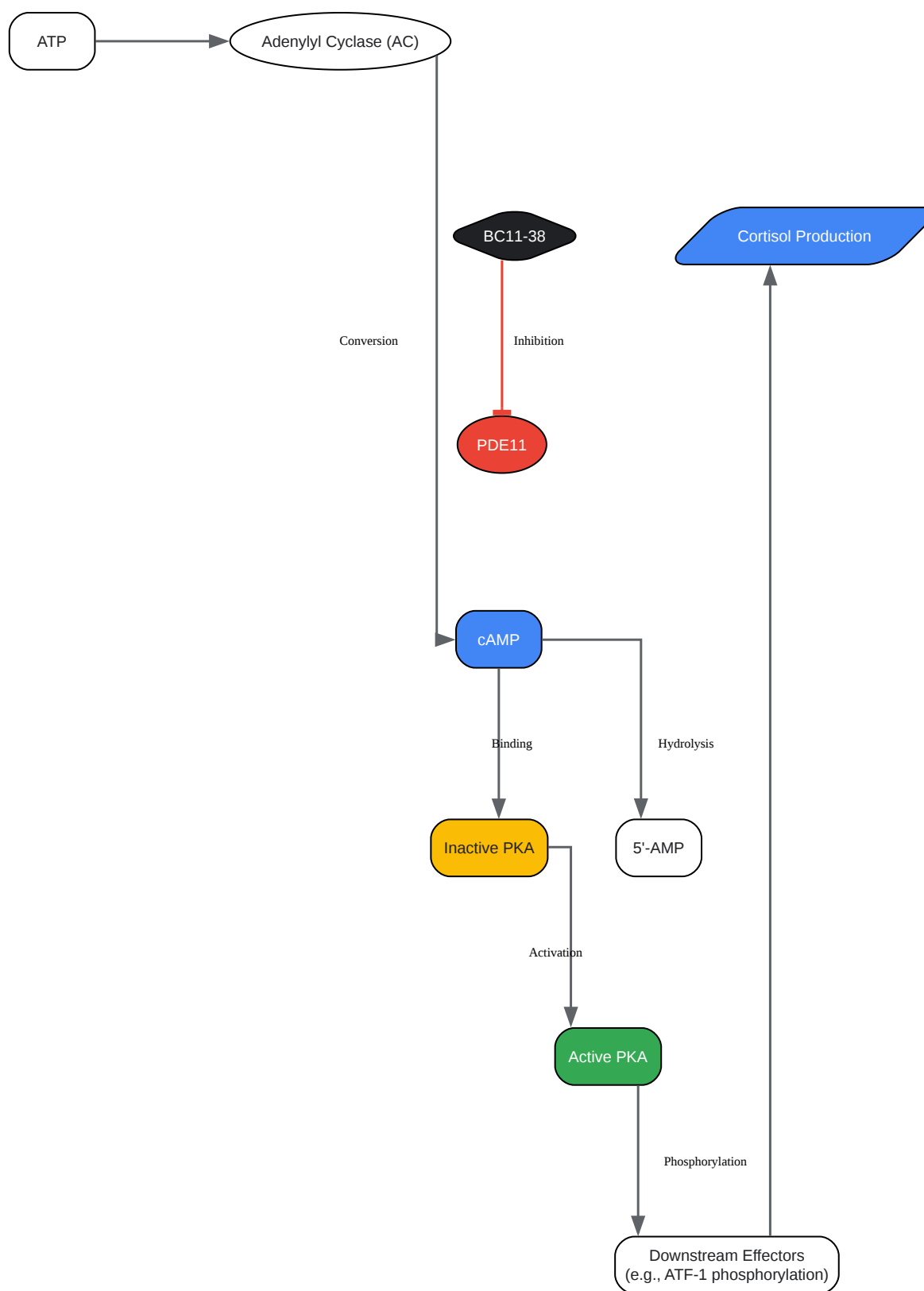
Property	Value	Reference
Molecular Weight	304.43 g/mol	[1]
Molecular Formula	C ₁₅ H ₁₆ N ₂ OS ₂	[1]
CAS Number	686770-80-9	[1]
Solubility in DMSO	Soluble to 100 mM	[1]
Solubility in Ethanol	Soluble to 20 mM	[1]

Biological Activity

BC11-38 is a selective inhibitor of phosphodiesterase (PDE) 11.[1] Research has demonstrated that treatment of H295R human adenocarcinoma cells with **BC11-38** leads to a significant elevation in cAMP levels and a corresponding increase in cortisol production.[1] The mechanism involves the inhibition of PDE11, which is responsible for the breakdown of cAMP. The resulting increase in intracellular cAMP activates PKA-mediated phosphorylation of downstream targets like ATF-1, ultimately stimulating steroidogenesis.[2]

Signaling Pathway

The mechanism of action of **BC11-38** involves the modulation of the cAMP signaling pathway. A simplified diagram of this pathway is presented below.



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Caption: **BC11-38** inhibits PDE11, increasing cAMP and activating PKA for cortisol production.

Experimental Protocols

Preparation of Stock Solutions

Materials:

- **BC11-38** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol, absolute
- Sterile microcentrifuge tubes or vials

Protocol for 100 mM Stock Solution in DMSO:

- Calculate the required amount of **BC11-38** powder. For 1 mL of a 100 mM stock solution, you will need 30.443 mg of **BC11-38** (Molecular Weight = 304.43 g/mol).
- Weigh the calculated amount of **BC11-38** powder and place it in a sterile vial.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 100 mM.
- Vortex or sonicate the solution until the powder is completely dissolved.[4]
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[2]

Protocol for 20 mM Stock Solution in Ethanol:

- Calculate the required amount of **BC11-38** powder. For 1 mL of a 20 mM stock solution, you will need 6.089 mg of **BC11-38**.
- Weigh the calculated amount of **BC11-38** powder and place it in a sterile vial.
- Add the appropriate volume of absolute ethanol to achieve a final concentration of 20 mM.

- Vortex thoroughly until the powder is fully dissolved.
- Store the stock solution as described for the DMSO stock.

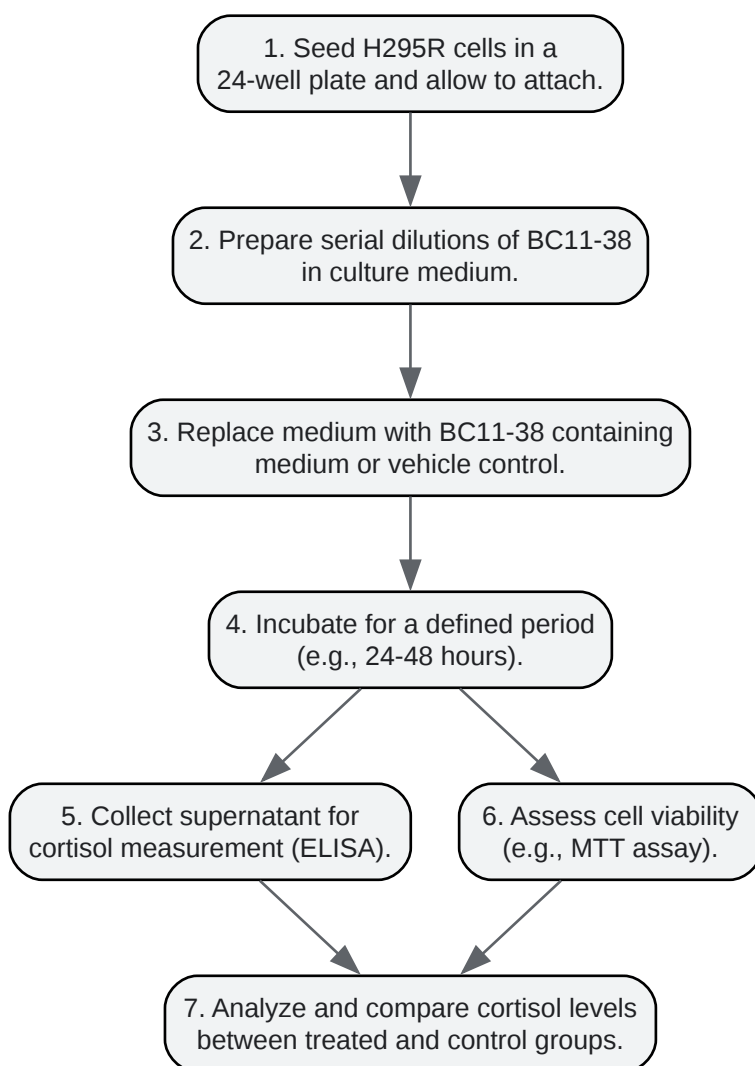
In Vitro Assay: Stimulation of Cortisol Production in H295R Cells

This protocol describes a general method for treating H295R cells with **BC11-38** to measure its effect on cortisol production.

Materials:

- H295R human adenocarcinoma cell line
- Complete cell culture medium (e.g., DMEM/F12 supplemented with serum and antibiotics)
- 24-well cell culture plates
- **BC11-38** stock solution (e.g., 100 mM in DMSO)
- Phosphate-buffered saline (PBS)
- Reagents for cortisol measurement (e.g., ELISA kit)
- Cell viability assay reagents (e.g., MTT, PrestoBlue)

Experimental Workflow:



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Caption: Workflow for assessing **BC11-38**'s effect on H295R cell cortisol production.

Detailed Protocol:

- **Cell Seeding:** Seed H295R cells into a 24-well plate at a density that will result in approximately 70-80% confluency at the time of treatment. Allow the cells to attach and grow for 24 hours.
- **Preparation of Treatment Media:** Prepare serial dilutions of the **BC11-38** stock solution in complete cell culture medium to achieve the desired final concentrations (e.g., 0.1, 1, 10, 20 μ M). Prepare a vehicle control medium containing the same final concentration of DMSO as the highest **BC11-38** concentration.

- **Cell Treatment:** Carefully remove the existing medium from the wells and replace it with the prepared treatment or vehicle control media.
- **Incubation:** Incubate the cells for a predetermined period, for example, 24 to 48 hours, at 37°C in a humidified incubator with 5% CO₂.
- **Supernatant Collection:** After incubation, collect the cell culture supernatant from each well for subsequent cortisol analysis. Store the supernatant at -80°C until analysis.
- **Cortisol Measurement:** Quantify the cortisol concentration in the collected supernatants using a commercially available ELISA kit, following the manufacturer's instructions.
- **Cell Viability Assessment:** To ensure that the observed effects on cortisol production are not due to cytotoxicity, perform a cell viability assay (e.g., MTT or PrestoBlue) on the remaining cells in the plate according to the manufacturer's protocol.
- **Data Analysis:** Normalize the cortisol concentrations to the cell viability data. Compare the cortisol levels in the **BC11-38**-treated wells to the vehicle control wells to determine the dose-dependent effect of the inhibitor.

Safety Precautions

BC11-38 is intended for research use only. Standard laboratory safety practices should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Work in a well-ventilated area. Consult the Safety Data Sheet (SDS) for more detailed safety information.

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References

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- [3. Phosphodiesterases and Adrenal Cushing in Mice and Humans - PMC](#)
[\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
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